Application Note and Protocol: Quantification of 1,3-Capryloyl-2-oleoylglycerol

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	1,3-Capryloyl-2-oleoylglycerol
Cat. No.:	B3026218

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Introduction

1,3-Capryloyl-2-oleoylglycerol is a structured triacylglycerol (TAG) with specific positioning of caprylic acid (a medium-chain fatty acid) at the sn-1 and sn-3 positions and oleic acid (a long-chain monounsaturated fatty acid) at the sn-2 position. This structure influences its physical properties and metabolic fate, making its accurate quantification crucial in various fields, including pharmaceuticals, food science, and nutritional studies. This document provides detailed analytical methods for the quantification of **1,3-Capryloyl-2-oleoylglycerol**, focusing on High-Performance Liquid Chromatography (HPLC) with Evaporative Light Scattering Detection (ELSD) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Analytical Methods

The choice of analytical method for the quantification of **1,3-Capryloyl-2-oleoylglycerol** depends on the required sensitivity, selectivity, and the complexity of the sample matrix. HPLC-ELSD is a robust method suitable for relatively clean sample matrices, while LC-MS/MS offers higher sensitivity and specificity, making it ideal for complex biological samples.

Quantitative Data Summary

The following tables summarize the expected performance characteristics for the quantification of **1,3-Capryloyl-2-oleoylglycerol** using HPLC-ELSD and LC-MS/MS. These values are

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based on typical performance for triglyceride analysis and may vary depending on the specific instrumentation and experimental conditions.

Table 1: HPLC-ELSD Method Performance Characteristics

Parameter	Expected Value/Range
Linearity (R²)	≥ 0.995
Limit of Detection (LOD)	0.02 - 0.2 µg/mL
Limit of Quantification (LOQ)	0.04 - 0.7 µg/mL
Accuracy (% Recovery)	90 - 110%
Precision (RSD%) - Repeatability	< 5%
Precision (RSD%) - Intermediate Precision	< 10%

Table 2: LC-MS/MS Method Performance Characteristics

Parameter	Expected Value/Range
Linearity (R²)	≥ 0.998
Limit of Detection (LOD)	0.1 - 10 ng/mL
Limit of Quantification (LOQ)	0.5 - 50 ng/mL
Accuracy (% Recovery)	95 - 105%
Precision (RSD%) - Repeatability	< 10%
Precision (RSD%) - Intermediate Precision	< 15%

Experimental Protocols

Protocol 1: Quantification by HPLC-ELSD

This protocol is suitable for the quantification of **1,3-Capryloyl-2-oleoylglycerol** in bulk materials, formulations, and simple mixtures.

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1. Sample Preparation

- Accurately weigh approximately 50 mg of the sample into a 10 mL volumetric flask.

- Dissolve the sample in hexane and make up to the mark.

- For analysis, dilute this stock solution with the initial mobile phase (e.g., Acetonitrile/Isopropanol 70:30 v/v

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com